

6-(Benzothiophen-2-YL)-1H-indole IUPAC name and CAS number

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Compound of Interest

Compound Name: 6-(Benzothiophen-2-YL)-1H-indole

Cat. No.: B1629642

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Technical Guide: 6-(Benzothiophen-2-yl)-1H-indole

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the chemical compound **6-(Benzothiophen-2-yl)-1H-indole**, including its chemical identifiers and a summary of the current landscape of available information regarding its synthesis and biological importance.

Chemical Identification

Property	Value	Reference
IUPAC Name	6-(1-benzothiophen-2-yl)-1H-indole	[1]
CAS Number	885273-41-6	[1][2]
Molecular Formula	C16H11NS	[2]
Molecular Weight	249.33 g/mol	[2]

Overview

6-(Benzothiophen-2-yl)-1H-indole is a heterocyclic compound containing both an indole and a benzothiophene moiety. These two ring systems are prevalent in a vast number of

biologically active compounds, suggesting that their combination in a single molecule could be of interest in medicinal chemistry and drug discovery.[3][4]

Despite the potential interest, a comprehensive review of publicly available scientific literature and chemical databases reveals a notable lack of in-depth studies specifically focused on **6-(Benzothiophen-2-yl)-1H-indole**. While general synthetic methods for indole and benzothiophene derivatives are well-documented, specific experimental protocols for the synthesis of this particular molecule are not readily available. Similarly, there is a scarcity of published data on its biological activity, including quantitative data from experimental assays or its involvement in specific signaling pathways.

The following sections provide a general overview of the synthetic strategies and biological significance of the constituent indole and benzothiophen-2-yl scaffolds, which may inform future research into **6-(Benzothiophen-2-yl)-1H-indole**.

General Synthetic Strategies

The synthesis of molecules containing both indole and benzothiophene rings can be approached through various established organic chemistry reactions. While a specific protocol for **6-(Benzothiophen-2-yl)-1H-indole** is not detailed in the available literature, the following general methods are relevant for the formation of these heterocyclic systems.

Indole Synthesis

The indole ring is a key structural motif in many natural products and pharmaceuticals.[5] Several named reactions are commonly employed for its synthesis:

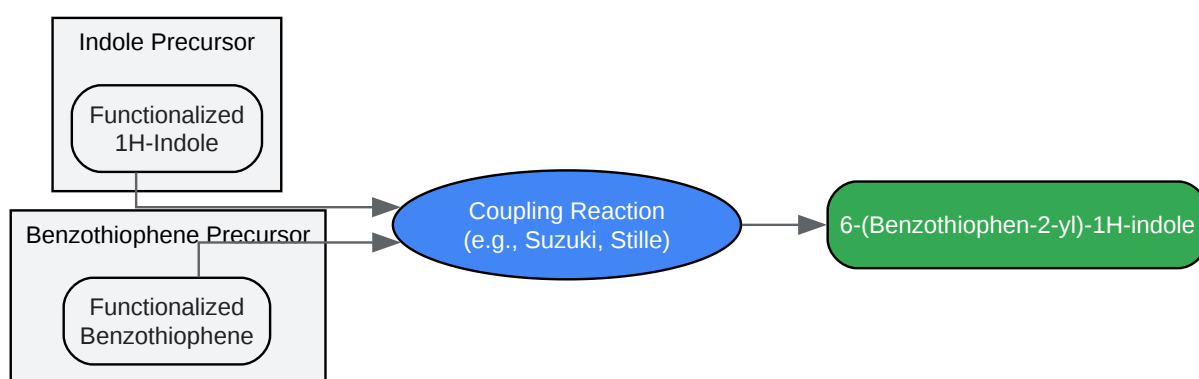
- Fischer Indole Synthesis: This is a widely used method that involves the reaction of a phenylhydrazine with an aldehyde or ketone in the presence of an acid catalyst.[5]
- Pictet-Spengler Reaction: This reaction involves the cyclization of a β -arylethylamine with an aldehyde or ketone.[5]

Benzothiophene Synthesis

Benzothiophenes are also important structural units in medicinal chemistry.[1] General synthetic approaches include:

- **Base-Catalyzed Cyclization:** An efficient, metal-free method for synthesizing benzothiophene derivatives involves a base-promoted propargyl–allenyl rearrangement followed by cyclization and allyl migration.^{[1][2]}

A potential synthetic workflow for **6-(Benzothiophen-2-yl)-1H-indole** could involve the coupling of a pre-functionalized indole with a benzothiophene precursor, or the construction of one heterocycle onto the other. A logical representation of such a generalized synthetic approach is depicted below.



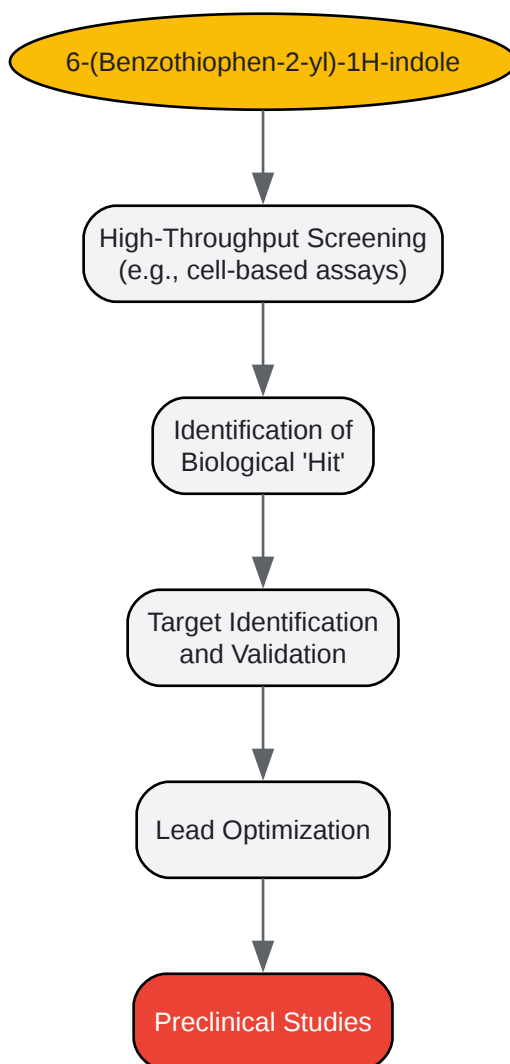
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Caption: Generalized synthetic strategy for **6-(Benzothiophen-2-yl)-1H-indole**.

Potential Biological Significance

The indole nucleus is a prominent feature in a wide array of biologically active compounds, exhibiting properties such as anticancer, antimicrobial, antiviral, and anti-inflammatory activities.^{[3][4]} Similarly, benzothiophene derivatives have been investigated for a range of therapeutic applications. The combination of these two pharmacophores in **6-(Benzothiophen-2-yl)-1H-indole** suggests a potential for biological activity, though specific studies are needed to confirm this.

Given the lack of specific data, a hypothetical workflow for investigating the biological activity of this compound is presented below.



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